

# 3-Amino-4-(trifluoromethyl)benzonitrile

## molecular weight and formula

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### Compound of Interest

Compound Name: 3-Amino-4-(trifluoromethyl)benzonitrile

Cat. No.: B567891

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## Technical Guide: 3-Amino-4-(trifluoromethyl)benzonitrile

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physicochemical properties and a cited experimental protocol for **3-Amino-4-(trifluoromethyl)benzonitrile**, a key intermediate in various synthetic applications.

## Core Physicochemical Data

The fundamental molecular properties of **3-Amino-4-(trifluoromethyl)benzonitrile** are summarized below. These values are consistent across its isomers, such as 4-Amino-3-(trifluoromethyl)benzonitrile and 4-Amino-2-(trifluoromethyl)benzonitrile.<sup>[1][2]</sup>

Property	Value
Molecular Formula	C <sub>8</sub> H <sub>5</sub> F <sub>3</sub> N <sub>2</sub>
Molecular Weight	186.14 g/mol
Monoisotopic Mass	186.043221 Da

Note: Mass spectrometry analysis has shown  $m/z = 187.1$   $[M + H]^+$ , confirming the molecular weight.[3]

## Experimental Protocol: Synthesis

A documented method for the preparation of **3-Amino-4-(trifluoromethyl)benzonitrile** involves the deprotection of a precursor molecule.[3]

Objective: To synthesize **3-Amino-4-(trifluoromethyl)benzonitrile** from 3-(4-methoxybenzylamino)-4-(trifluoromethyl)benzonitrile.

Materials:

- 3-(4-methoxybenzylamino)-4-(trifluoromethyl)benzonitrile (500 mg, 1.63 mmol)
- Triethylsilane (0.2 mL)
- Dichloroethane (2 mL)
- Trifluoroacetic acid (TFA, 1 mL)

Procedure:

- Dissolve 3-(4-methoxybenzylamino)-4-(trifluoromethyl)benzonitrile and triethylsilane in dichloroethane.
- Add trifluoroacetic acid to the solution.
- Stir the reaction mixture for 30 minutes at room temperature.
- Upon completion of the reaction, concentrate the mixture to yield the product.

Results: This protocol yields **3-Amino-4-(trifluoromethyl)benzonitrile** as an orange solid with a reported yield of 93% (284 mg).[3] The product can be further analyzed by High-Performance Liquid Chromatography (HPLC) and Mass Spectrometry (MS).[3]

## Synthesis Workflow

The following diagram illustrates the key steps in the synthesis of **3-Amino-4-(trifluoromethyl)benzonitrile** as described in the experimental protocol.



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Caption: Synthesis workflow for **3-Amino-4-(trifluoromethyl)benzonitrile**.

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## References

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